Technical Whitepaper: (2-Bromoethyl)cycloheptane

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Compound of Interest	
Compound Name:	*(2-Bromoethyl)cycloheptane*
CAS No.:	*22579-30-2*
Cat. No.:	*B1267901*

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CAS Number: 22579-30-2 Synonyms: 1-Bromo-2-cycloheptylethane; **(2-Bromoethyl)cycloheptane** Molecular Formula: $C_9H_{17}Br$ Molecular Weight: 205.14 g/mol [1]

Executive Summary & Chemical Identity

(2-Bromoethyl)cycloheptane is a specialized alkylating agent utilized primarily in medicinal chemistry and organic synthesis.[1] Unlike its smaller ring analogs (cyclopentyl and cyclohexyl), the cycloheptane moiety offers a unique steric profile and increased lipophilicity (LogP ~4.6), making it a critical tool for "scaffold hopping" and pharmacokinetic fine-tuning in drug discovery.

This guide details the physicochemical profile, validated synthetic protocols, and mechanistic applications of **(2-Bromoethyl)cycloheptane**, designed for researchers requiring high-purity alkylation standards.

Physicochemical Profile

The following data represents the core specification for research-grade material.

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Property	Value	Note
Appearance	Colorless to pale yellow liquid	Sensitive to light (store in amber glass)
Boiling Point	~235 °C (760 mmHg)	Extrapolated; typically distilled under vacuum
Density	~1.23 g/cm³	At 25°C
Refractive Index	1.495	Standard purity check
Solubility	DCM, THF, Et_2O, Toluene	Immiscible in water
Flash Point	>95 °C	Closed Cup

Synthetic Methodology (High-Fidelity Protocol)

While **(2-Bromoethyl)cycloheptane** is commercially available, in-house synthesis is often required to ensure freshness and eliminate HBr stabilizers that interfere with sensitive metal-catalyzed cross-couplings.[1]

Primary Route: Dehydroxybromination via Phosphorus Tribromide

The most reliable route converts 2-cycloheptylethanol to the bromide using phosphorus tribromide (PBr_3).[1] This method is superior to HBr/H_2SO_4 as it minimizes carbocation rearrangements common with cycloalkyl-adjacent chains.

Reagents:

- Substrate: 2-Cycloheptylethanol (1.0 eq)
- Reagent: Phosphorus Tribromide (PBr_3) (0.4 eq)
- Solvent: Anhydrous Dichloromethane (DCM) or Diethyl Ether[1]
- Quench: Saturated $NaHCO_3$ solution

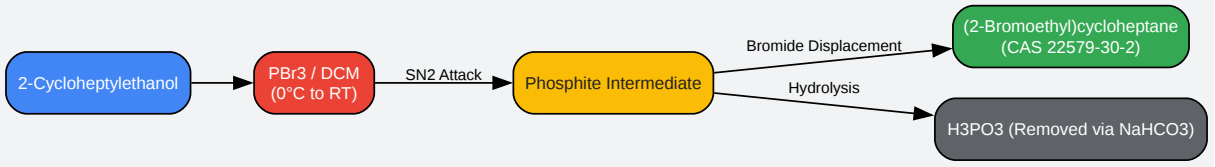
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Step-by-Step Protocol:

- Setup: Flame-dry a 3-neck round-bottom flask equipped with a magnetic stir bar, addition funnel, and N_2 inlet.
- Solvation: Dissolve 2-cycloheptylethanol (e.g., 10 mmol) in anhydrous DCM (30 mL) and cool to 0°C in an ice/salt bath.
- Addition: Add PBr_3 (4.0 mmol) dropwise over 20 minutes. Critical: Maintain temperature <5°C to prevent elimination to vinyl cycloheptane.[1]
- Reaction: Allow the mixture to warm to room temperature (25°C) and stir for 3–4 hours. Monitor via TLC (Hexane/EtOAc 9:1); the alcohol spot (Rf ~0.3) should disappear, replaced by the bromide (Rf ~0.8).
- Quench: Cool back to 0°C. Slowly add sat. $NaHCO_3$ (20 mL) to neutralize phosphorous acid byproducts.
- Workup: Separate phases. Extract aqueous layer with DCM (2 x 15 mL). Wash combined organics with brine, dry over $MgSO_4$, and concentrate.
- Purification: Vacuum distillation is recommended for >98% purity.

Synthetic Workflow Visualization

The following diagram illustrates the synthesis and critical decision points.



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Figure 1: Dehydroxybromination workflow targeting high-purity alkyl halide synthesis.

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Mechanistic Reactivity & Applications

(2-Bromoethyl)cycloheptane acts as a "lipophilic anchor."[1] The ethyl spacer prevents steric interference from the ring during nucleophilic attack, making it an ideal

electrophile.

Core Reactivity Patterns

- C-N Bond Formation (Amine Alkylation):
  - Used to attach the cycloheptylethyl tail to piperazines or piperidines (common pharmacophores in GPCR ligands).
  - Conditions: K_2CO_3, MeCN, reflux.
- C-C Bond Formation (Grignard/Malonate):
  - Grignard Formation: Reacts with Mg turnings in THF to form Cycloheptylethylmagnesium bromide. This is a versatile nucleophile for adding the cycloheptyl motif to ketones or aldehydes.
  - Note: Initiation can be sluggish; use iodine or dibromoethane to activate Mg.

Application in Drug Discovery (Sigma & Dopamine Receptors)

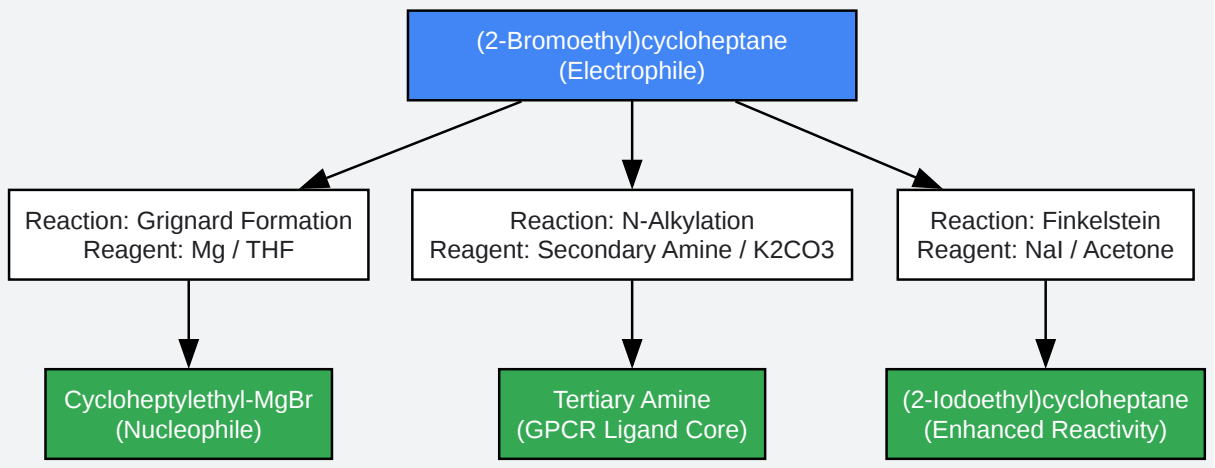
The cycloheptyl ring is often used to probe the size of hydrophobic binding pockets.

- Sigma-1 (

) Receptor Ligands: The cycloheptyl group mimics the lipophilicity of adamantane or cyclohexyl groups but with different conformational flexibility.[1]
- Dopamine D2/D3 Antagonists: Used to synthesize analogs of haloperidol or similar butyrophenones where the lipophilic tail modulates receptor affinity and blood-brain barrier (BBB) penetration.[1]

Reactivity Pathway Diagram

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Figure 2: Divergent synthetic utility of the cycloheptylethyl scaffold.[1]

Handling, Safety, and Storage

As an alkyl bromide, this compound poses specific hazards that must be managed via engineering controls.

Hazard Identification (GHS Classification)

- H315: Causes skin irritation.[2][3][4]
- H319: Causes serious eye irritation.[2][3]
- H335: May cause respiratory irritation.[2][3][4][5]
- Signal Word:WARNING

Storage Protocols

- Temperature: Store at 2–8°C (Refrigerator).
- Atmosphere: Hygroscopic; store under Nitrogen or Argon.
- Stability: Slowly decomposes releasing HBr upon exposure to light/moisture. If the liquid turns dark brown, distill before use.

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References

- PubChem Compound Summary. (2025). **(2-Bromoethyl)cycloheptane** (CAS 22579-30-2). [2] National Center for Biotechnology Information. Link[1][2]
- LookChem. (2025). Chemical Properties of Cycloalkyl Bromides. Link
- Scientific Update. (2020). The Cyclopropyl and Cycloalkyl Groups in Medicinal Chemistry. Link
- Organic Syntheses. (1979). General Procedures for Conversion of Alcohols to Alkyl Bromides. Org. Synth. Coll. Vol. VI. Link

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Sources

- 1. lookchem.com [lookchem.com]
- 2. (2-Bromoethyl)cycloheptane | C9H17Br | CID 227403 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. (2-Bromoethyl)cyclopentane | C7H13Br | CID 12711948 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 1-Bromo-2-phenylethane(103-63-9)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 5. fishersci.com [fishersci.com]
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